Factors affecting the lightfastness of C.I. Disperse Blue 27

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest	
Compound Name:	*C.I. Disperse blue 27*
CAS No.:	*15791-78-3*
Cat. No.:	*B095324*

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Technical Support Center: C.I. Disperse Blue 27

Welcome to the technical support center for **C.I. Disperse Blue 27**. This guide is designed for researchers, scientists, and development professionals to navigate the complexities of working with this anthraquinone-based disperse dye. Here, we address common challenges and frequently asked questions regarding its lightfastness, providing not just answers, but the underlying scientific rationale to empower your experimental design and troubleshooting efforts.

Frequently Asked Questions (FAQs)

Q1: What is **C.I. Disperse Blue 27** and what are its core properties?

C.I. Disperse Blue 27 is a synthetic dye belonging to the anthraquinone class, identified by the C.I. number 60767.[1] Its chemical formula is $C_{22}H_{16}N_2O_7$.[1][2] As a disperse dye, it has low water solubility and is primarily used for dyeing hydrophobic synthetic fibers like polyester and nylon.[2] Its anthraquinone structure is key to its deep blue shade and is generally associated with higher lightfastness compared to azo-based dyes.[3][4]

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Key Properties of **C.I. Disperse Blue 27**:

Property	Description	Source
Chemical Class	Anthraquinone	[2][5]
Molecular Formula	$C_{22}H_{16}N_2O_7$	[1][2]
Appearance	Dark blue to black powder	[1][2]
Solubility	Limited in water; used in dispersed form	[2]
Primary Application	Dyeing of polyester and other synthetic fibers	[2]

Q2: What is "lightfastness" and how is it professionally evaluated?

Lightfastness is a measure of a dyed material's resistance to fading or changing color upon exposure to light.[6] The degradation is primarily caused by the high-energy photons in ultraviolet (UV) and visible light, which can excite the dye's electrons and initiate photochemical reactions that break down the chromophore (the color-producing part of the molecule).[7][8]

Evaluation is standardized to ensure reproducibility. The two most common standards are:

- ISO 105-B02: An international standard that uses a 1-8 scale, where 8 represents the highest fastness.[9]
- AATCC 16: A standard predominantly used in North America, which often uses a 1-5 scale. [3]

Both methods involve exposing the dyed sample to a calibrated artificial light source (typically a Xenon arc lamp) alongside a set of standardized blue wool references. The lightfastness rating is determined by comparing the fading of the sample to the fading of the blue wool standards. [10]

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Q3: What is the general mechanism of photodegradation for dyes?

The fading of a dye is a complex photochemical process. When a dye molecule absorbs a photon of light, its electrons are promoted from a stable ground state to an unstable excited state.[8] From this high-energy state, the molecule can undergo several processes, including:

- Energy Dissipation: The molecule can release the energy as heat and return to the ground state without any chemical change.
- Photochemical Reaction: The excited molecule can react with surrounding molecules, particularly oxygen and water. This photo-oxidation is a primary cause of fading, as it irreversibly destroys the dye's chromophoric system.[7]
- Photosensitization: The excited dye molecule can transfer its energy to another molecule (like the fiber polymer), which then undergoes degradation.

The specific pathway depends on the dye's chemical structure, the substrate it's on, and the surrounding environment.

Troubleshooting Guide: Lightfastness Issues

Q4: My lightfastness rating for Disperse Blue 27 is lower than expected. What are the most critical factors to investigate?

If you are experiencing suboptimal lightfastness, a systematic investigation is required. The performance of **C.I. Disperse Blue 27** is not solely dependent on the dye itself, but on a complex interplay of factors. The logical flow for troubleshooting should address the dye within its applied system.

Caption: Troubleshooting workflow for poor lightfastness.

Begin by examining these four areas:

- Dye Concentration: Are you working with pale shades?

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- Substrate: What fiber are you dyeing (e.g., polyester, polyamide)?
- Finishing Chemistry: Have any softeners, fixatives, or other finishes been applied?[7]
- Process Conditions: Was the dyeing and heat-setting process optimized for full dye penetration and clearing of surface dye?[3][4]

Q5: How does dye concentration affect the lightfastness of Disperse Blue 27?

There is a direct correlation between the concentration of the dye on the fiber and its lightfastness rating. Deeper shades almost always exhibit better lightfastness than paler shades.[4]

Causality: This phenomenon is attributed to the state of dye aggregation within the fiber.[3][11]

- In Pale Shades: The dye is highly dispersed, existing primarily as single molecules. Each molecule has a high probability of being struck by a photon, leading to rapid degradation.[7]
- In Deep Shades: The dye concentration is higher, leading to the formation of small aggregates or particles. In this state, molecules on the interior of the aggregate are shielded from light by those on the surface. The overall surface area exposed to light per unit of dye is smaller, slowing the rate of fading.[3]

Hypothetical Data Summary:

Shade Depth (% owf)	Dye State on Fiber	Typical ISO 105-B02 Rating
0.1% (Pale)	Highly dispersed, single molecules	3-4
1.0% (Medium)	Mix of single molecules and small aggregates	5-6
3.0% (Deep)	Predominantly aggregated particles	6-7

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Q6: I'm dyeing both polyester (PET) and polyamide (PA). Why is the lightfastness of Disperse Blue 27 superior on PET?

The choice of substrate is critical. **C.I. Disperse Blue 27**, like most disperse dyes, will exhibit significantly better lightfastness on polyester than on polyamide.[6]

Causality: The difference lies in the chemical and physical microenvironment provided by the fiber.

- Polyester (PET): It is a highly hydrophobic, crystalline polymer. During high-temperature dyeing, the dye molecules diffuse deep into the amorphous regions of the fiber.[2] Once inside this non-polar environment, the dye molecules are less accessible to water and oxygen, which are key mediators of photodegradation. The rigid structure also restricts the movement of the excited dye molecule, promoting energy dissipation as heat rather than chemical reaction.

- Polyamide (PA): It is more hydrophilic and has a more open, less crystalline structure than PET. This allows for greater penetration of moisture and oxygen into the fiber, creating an environment more conducive to photo-oxidative fading.[6] Furthermore, some dyeing carriers used for PA can negatively affect the lightfastness of disperse dyes.[12]

Q7: What is the likely photodegradation mechanism of an anthraquinone dye like Disperse Blue 27, and how does it fade?

Anthraquinone dyes are known for their relatively good stability. Their degradation is typically an oxidative process that attacks the chromophore. While the exact multi-step pathway is complex, a simplified model can be visualized as follows:

Caption: Simplified photodegradation pathway of a dye molecule.

The primary mechanism is believed to be photo-oxidation. The anthraquinone nucleus itself is quite stable, but the substituent groups, particularly the amino groups and the phenylamino bridge, are susceptible to attack.[13][14] The absorption of UV radiation excites the dye

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molecule, making it reactive towards ambient oxygen and moisture within the fiber. This leads to the cleavage of bonds within the chromophoric system, resulting in smaller, colorless molecular fragments and a loss of the blue color.

Q8: How can I proactively improve the lightfastness of textiles dyed with Disperse Blue 27?

Beyond optimizing dye concentration and substrate choice, the most effective method for enhancing lightfastness is the application of a UV absorber as a post-treatment or finishing step.[6][7][10]

Mechanism of Action: UV absorbers are organic compounds, such as those from the benzotriazole or benzophenone classes, that function by competitively absorbing harmful UV radiation before it can reach the dye molecules.[4][6] They then dissipate this absorbed energy harmlessly as heat, effectively acting as a sacrificial shield for the dye.

Caption: Protective mechanism of a UV absorber finish.

Using a UV absorber can often improve the lightfastness rating by a full point on the Blue Wool scale.[6] Some research has shown improvements ranging from ten to six hundred percent depending on the dye and substrate.[15]

Experimental Protocols

Protocol 1: Standard Lightfastness Evaluation (Adapted from ISO 105-B02)

This protocol provides a standardized workflow for assessing the lightfastness of a dyed substrate.

1.0 Materials & Equipment

- Dyed specimen (**C.I. Disperse Blue 27** on polyester)
- ISO 105-B02 Blue Wool Standards (Refs 1-8)
- Opaque cardstock or sample holders

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- Xenon arc lamp weather-ometer calibrated to standard conditions (e.g., ISO 105-B01)
- Grey Scale for Assessing Change in Colour (ISO 105-A02)

2.0 Sample Preparation

- Cut a representative piece of the dyed fabric, ensuring it is free of defects. A typical size is 5 cm x 10 cm.
- Mount the specimen on the cardstock holder.
- Mount the Blue Wool standards (typically a strip containing references 1 through 8) on an identical holder.
- Cover half of the specimen and half of the Blue Wool standards with an opaque cover. This will create an unexposed area for later comparison.

3.0 Exposure Procedure

- Place the mounted samples in the Xenon arc weather-ometer.
- Set the instrument to the conditions specified in ISO 105-B02 (Method 3 is common), controlling for irradiance, temperature, and relative humidity.
- Expose the samples to the light continuously.
- Periodically inspect the fading of the specimen against the fading of the Blue Wool standards. The goal is to expose the sample until the contrast between its exposed and unexposed parts is equal to Grade 4 on the Grey Scale.

4.0 Evaluation

- Once the target fading (Grade 4 on the Grey Scale) is achieved on the specimen, remove it from the instrument.
- Identify which Blue Wool standard shows a similar amount of fading (i.e., also exhibits a Grade 4 contrast between its exposed and unexposed parts).

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- The lightfastness rating of the specimen is the number of that specific Blue Wool standard. For example, if the sample fades to the same extent as Blue Wool standard 6, the lightfastness rating is 6.
- If the fading falls between two standards, an intermediate rating (e.g., 6-7) can be assigned.

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- To cite this document: BenchChem. [Factors affecting the lightfastness of C.I. Disperse Blue 27]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b095324/docs#factors-affecting-the-lightfastness-of-c-i-disperse-blue-27]

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